

Betulin Ditosylate: A Comparative Analysis of In Vitro and In Vivo Activity

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Compound of Interest

Compound Name: *Betulin ditosylate*

Cat. No.: *B10821995*

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A comprehensive guide for researchers and drug development professionals on the therapeutic potential of betulin derivatives, with a focus on the conspicuous absence of data for **Betulin Ditosylate**.

While the synthetic compound **Betulin ditosylate** has been characterized crystallographically, a significant gap exists in the scientific literature regarding its biological activity. To provide a valuable comparative framework, this guide synthesizes the extensive in vitro and in vivo data available for its parent compound, betulin, and other key derivatives. This information serves as a crucial starting point for researchers interested in exploring the potential of tosylated betulin compounds.

I. In Vitro Activity of Betulin and Its Derivatives

Betulin and its derivatives have demonstrated a broad spectrum of in vitro activities against various cancer cell lines. The primary mechanism of action is the induction of apoptosis, or programmed cell death, often through the mitochondrial pathway.

Quantitative Analysis of Cytotoxicity

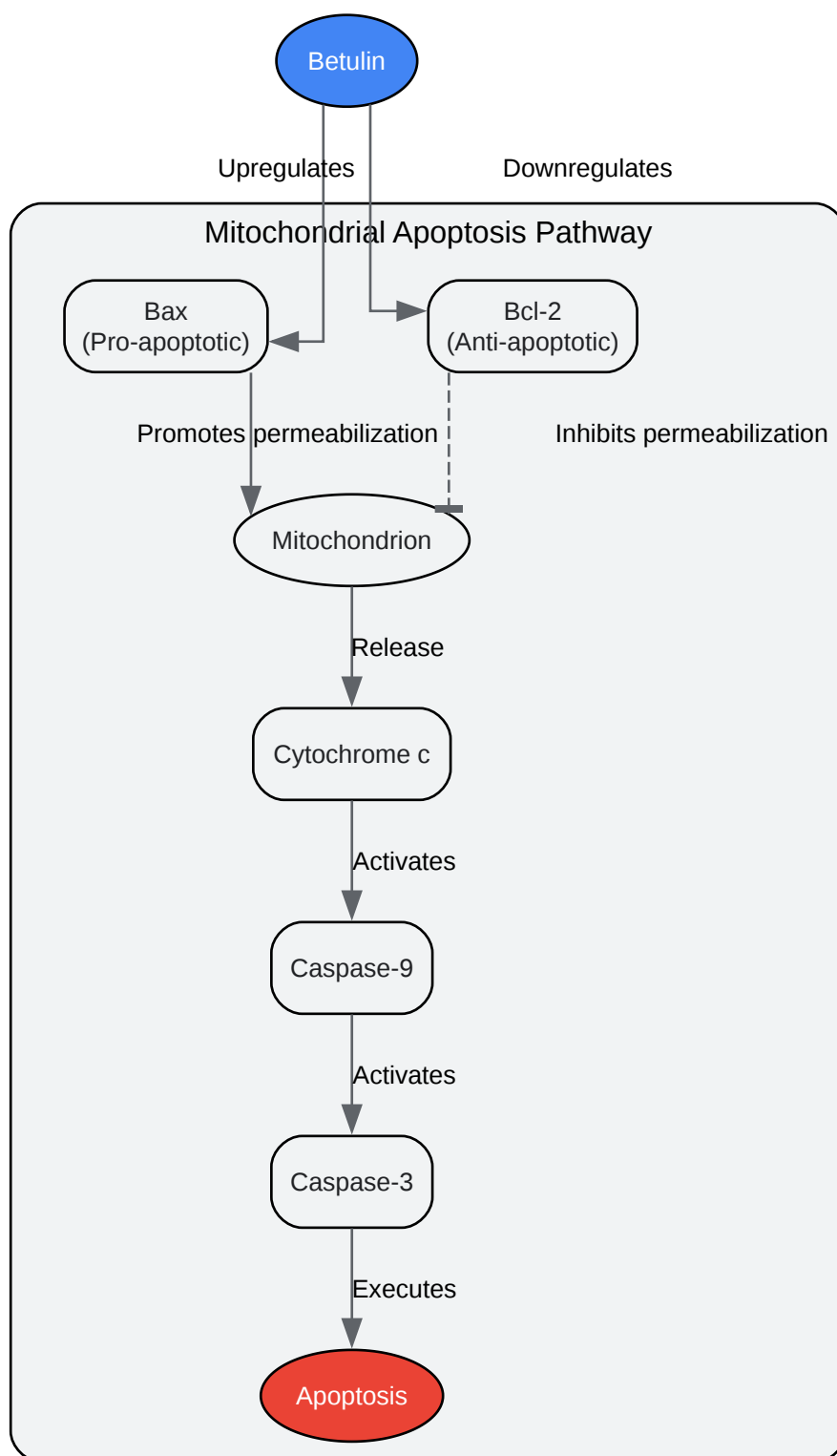
The half-maximal inhibitory concentration (IC₅₀) is a key measure of a compound's potency in inhibiting biological processes. The following table summarizes the IC₅₀ values for betulin and its derivatives against a range of cancer cell lines.

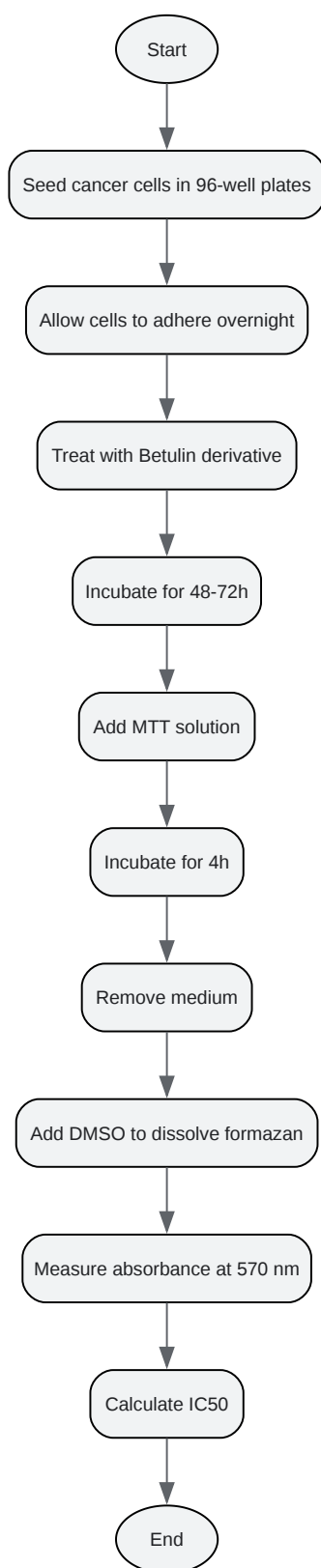
Compound	Cell Line	Cancer Type	IC50 (μM)	Reference
Betulin	MV4-11	Leukemia	18.16	[1]
Betulin	A549	Lung	15.51	[1]
Betulin	PC-3	Prostate	32.46	[1]
Betulin	MCF-7	Breast	38.82	[1]
28-O-propynoylbetulin	CCRF/CEM	Leukemia	0.02 μg/mL	[2]
Betulin Derivative 4	SK-BR-3	Breast	~10-30	
Betulin Derivative 4	MCF-7	Breast	~10-30	

Note: Direct IC50 values for **Betulin ditosylate** are not available in the reviewed literature.

Signaling Pathways

Betulin and its derivatives exert their anticancer effects by modulating several key signaling pathways involved in cell survival, proliferation, and apoptosis.





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References

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- 2. mdpi.com [mdpi.com]
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